

Technical Monograph: 1-(2-Chlorophenyl)-2-(methylsulfonyl)ethanone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2-(methylsulfonyl)ethanone

CAS No.: 30866-60-5

Cat. No.: B3032629

[Get Quote](#)

CAS: 30866-60-5 | Formula:

| MW: 232.68 g/mol

Executive Summary & Chemical Identity

1-(2-Chlorophenyl)-2-(methylsulfonyl)ethanone is a

-keto sulfone characterized by a highly acidic methylene bridge flanked by a carbonyl and a sulfonyl group. This unique electronic environment makes it a "chemical chameleon," capable of serving as a nucleophile in alkylation reactions or an electrophile in heterocycle formation.^[1]

In drug development, this scaffold is a critical pharmacophore for synthesizing sulfonamide derivatives, chiral

-hydroxy sulfones, and potential kinase inhibitors.^[1] Its structural rigidity and polarity profile allow it to engage in hydrogen bonding and

-stacking interactions within protein active sites.

Physical & Chemical Properties

Property	Specification
IUPAC Name	1-(2-Chlorophenyl)-2-(methylsulfonyl)ethan-1-one
Appearance	White to off-white crystalline solid
Melting Point	131–134 °C (Typical range for pure polymorphs)
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ , EtOAc; Insoluble in water
pKa (-CH)	~11–12 (Estimated; highly acidic due to dual EWGs)
SMILES	<chem>CS(=O)(=O)CC(=O)C1=CC=CC=C1Cl</chem>

Synthetic Pathways & Protocols

The synthesis of

-keto sulfones requires precise control to avoid over-alkylation or oxidative side reactions. The most robust industrial route involves the nucleophilic substitution of an

-halo ketone with a sulfinate salt.

Core Synthesis: Nucleophilic Displacement Strategy

This protocol utilizes 2-chlorophenacyl bromide (2-bromo-1-(2-chlorophenyl)ethanone) and sodium methanesulfinate. This

pathway is preferred over sulfide oxidation due to higher atom economy and the avoidance of strong oxidants that may affect the chlorophenyl ring.

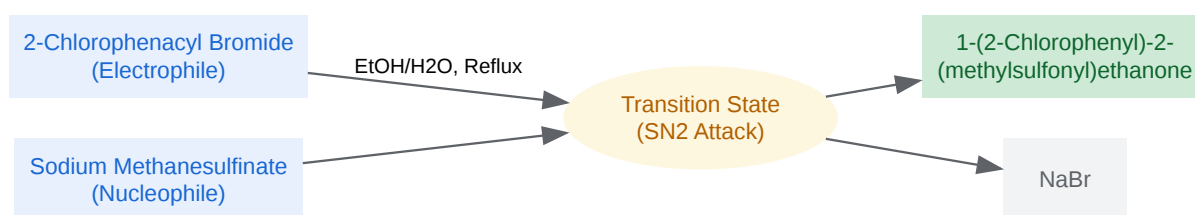
Reaction Mechanism

The reaction proceeds via a direct

attack of the sulfinate sulfur nucleophile on the

-carbon of the phenacyl bromide. The high nucleophilicity of the sulfinate anion (

) ensures rapid conversion, while the steric bulk of the ortho-chloro group on the aromatic ring minimizes side reactions at the carbonyl center.



[Click to download full resolution via product page](#)

Figure 1: SN2 Displacement Pathway for CAS 30866-60-5 Synthesis.

Validated Experimental Protocol

Scale: 50 mmol Yield Target: >85%

- **Reagent Prep:** In a 250 mL round-bottom flask, dissolve sodium methanesulfinate (6.12 g, 60 mmol, 1.2 equiv) in water (30 mL).
- **Substrate Addition:** Dissolve 2-chlorophenacyl bromide (11.67 g, 50 mmol, 1.0 equiv) in Ethanol (100 mL). Note: If the bromide is colored (yellow/orange), recrystallize from MeOH before use to remove free bromine.[1]
- **Reaction:** Add the ethanolic bromide solution to the aqueous sulfinate solution. Heat the mixture to reflux (approx. 80°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) or LC-MS.
- **Workup:**
 - Cool the mixture to room temperature, then chill in an ice bath (0–5°C). The product should precipitate as white crystals.[2]

- Filter the solid and wash with cold water (2 x 50 mL) to remove NaBr and excess sulfinate.
- Wash with cold diethyl ether (20 mL) to remove unreacted bromide.
- Purification: Recrystallize from Ethanol or Isopropanol if necessary. Dry under vacuum at 45°C.

Critical Control Point: The ortho-chloro substituent provides steric hindrance. Ensure vigorous stirring and adequate reflux time to drive the reaction to completion.

Applications in Drug Discovery

CAS 30866-60-5 is not merely an intermediate; it is a versatile scaffold for generating diversity in lead optimization.

A. Asymmetric Transfer Hydrogenation (ATH)

The ketone moiety can be stereoselectively reduced to form chiral

-hydroxy sulfones. These motifs are bioisosteres for

-amino acids and are found in various protease inhibitors.

- Catalyst System: Ru(Cl)(p-cymene)[(S,S)-Ts-DPEN].
- Conditions: HCOOH/Et

N complex, 25°C.

- Outcome: Enantiomeric excess (ee) typically >95%.

B. The "Chemical Chameleon" Effect

The methylene group at position 2 is highly acidic (

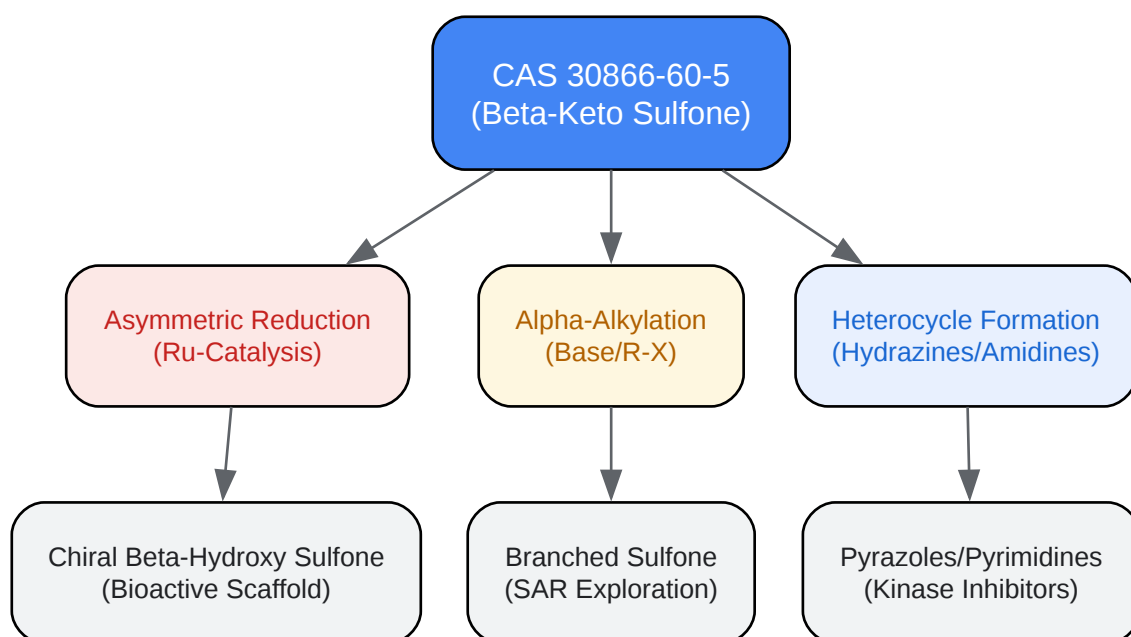
).

This allows for facile deprotonation using mild bases (e.g., K

CO

), enabling:

- Mono-alkylation: Introduction of alkyl chains to probe hydrophobic pockets.
- Knoevenagel Condensation: Reaction with aldehydes to form -unsaturated sulfones (Michael acceptors).
- Heterocycle Synthesis: Cyclization with hydrazines or amidines to form substituted pyrazoles or pyrimidines.



[Click to download full resolution via product page](#)

Figure 2: Reactivity profile and downstream applications of the scaffold.

Handling, Safety, and Stability (EHS)

While stable under ambient conditions, this compound and its precursors present specific hazards.^[1]

- Lachrymator Warning: The precursor, 2-chlorophenacyl bromide, is a potent lachrymator (tear gas agent).^[1] All synthesis steps involving the bromide must be performed in a functioning fume hood.
- Skin/Eye Contact: The sulfone product is an irritant. Wear nitrile gloves and safety goggles.

- **Stability:** Stable to hydrolysis in neutral/acidic media. In strong alkali, the sulfonyl group may undergo elimination or retro-Claisen type cleavage.[1] Store in a cool, dry place away from strong oxidizers.[1]

References

- ChemicalBook. (2024). Ethanone, 1-(2-chlorophenyl)-2-(methylsulfonyl)- Properties and Suppliers. [Link](#)
- PubChem. (2025). Compound Summary: Ethanone, 1-(2-chlorophenyl)-.[3][4][5][6] National Library of Medicine. [Link](#)
- Organic Syntheses. (1936). Phenacyl Bromide Preparation (General Protocol). Org. Synth. 16, 73. [Link](#)
- Vidal, R. et al. (2018).[7] Synthesis of functionalized sulfinates and sulfones. Journal of Organic Chemistry. [Link](#)
- Technical Disclosure Commons. (2023). Process for the preparation of 1-(2-chlorophenyl)-2-(2H-tetrazol-2-yl)ethanone. (Context on related 2-chlorophenyl ethanone intermediates). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN101948374B - Method for synthesizing alpha-bromoketone and coproducing bromohydrocarbon - Google Patents [patents.google.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. CN110627627A - Preparation method of 1- (1-chlorocyclopropyl) -2- (2-chlorophenyl) ethanone and intermediate thereof - Google Patents [patents.google.com]
- 4. newdrugapprovals.org [newdrugapprovals.org]

- [5. ES2931000B2 - Process for the preparation of cenobamate - Google Patents \[patents.google.com\]](#)
- [6. tdcommons.org \[tdcommons.org\]](#)
- [7. Synthesis and applications of sodium sulfinates \(RSO₂Na\): a powerful building block for the synthesis of organosulfur compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Monograph: 1-(2-Chlorophenyl)-2-(methylsulfonyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3032629/docs#technical-monograph-1-2-chlorophenyl-2-methylsulfonyl-ethanone\]](https://www.benchchem.com/product/b3032629/docs#technical-monograph-1-2-chlorophenyl-2-methylsulfonyl-ethanone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check